

Ecotoxicology of Athidathion on Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: Athidathion

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Introduction to Athidathion (Methidathion)

Athidathion, more commonly known as Methidathion, is an organophosphate insecticide and acaricide.[1] It has been utilized in agriculture to control a variety of chewing and sucking insects and mites on crops such as fruits, vegetables, and cotton.[2] However, due to its toxicological profile, its use has been banned in many regions, including the European Union and the United States.[1] This guide provides an in-depth overview of the ecotoxicological effects of **Athidathion** on non-target organisms, details the experimental protocols for its assessment, and outlines its mechanism of action.

Chemical Identity and Physical Properties

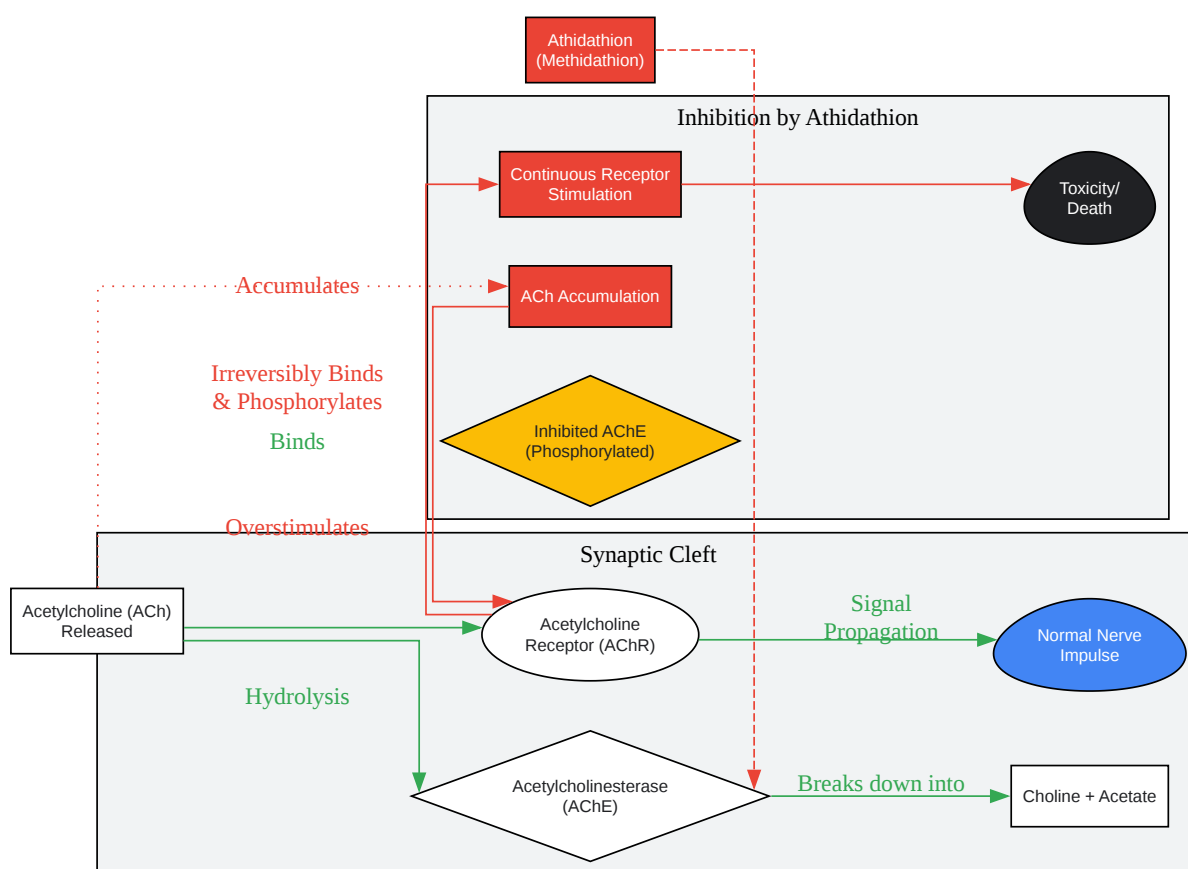
Property	Value	Reference
IUPAC Name	S-[(5-Methoxy-2-oxo-1,3,4-thiadiazol-3(2H)-yl)methyl] O,O-dimethyl phosphorodithioate	[1][3]
CAS Number	950-37-8	
Chemical Formula	C6H11N2O4PS3	
Molar Mass	302.33 g/mol	
Appearance	Colorless to white crystalline solid	
Water Solubility	240 mg/L at 20°C	
Vapor Pressure	1.0 x 10 ⁻⁶ mm Hg at 20°C	

Mechanism of Action: Acetylcholinesterase Inhibition

Athidathion, like other organophosphate insecticides, exerts its toxic effects primarily through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for the proper functioning of the nervous system in both insects and vertebrates. Its primary role is to hydrolyze the neurotransmitter acetylcholine (ACh) at the synaptic cleft, terminating the nerve signal.

The inhibition of AChE by **Athidathion** is an irreversible process involving the phosphorylation of a serine residue at the active site of the enzyme. This covalent modification prevents ACh from binding and being degraded. The resulting accumulation of ACh in the synapse leads to continuous stimulation of cholinergic receptors, causing a state of hyper-excitation of the nervous system. In insects, this leads to rapid paralysis and death. In non-target vertebrates, this can manifest as a range of symptoms, from muscle tremors and convulsions to respiratory failure and ultimately, death.

Signaling Pathway of Acetylcholinesterase Inhibition by Athidathion



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Caption: Mechanism of acetylcholinesterase inhibition by **Athidathion**.

Ecotoxicology of Athidathion on Non-Target Organisms

Athidathion exhibits varying degrees of toxicity to a wide range of non-target organisms. This section summarizes the available quantitative data on its effects on aquatic and terrestrial life.

Aquatic Organisms

Athidathion is classified as very highly toxic to aquatic organisms.

Toxicity to Fish

Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Rainbow Trout (Oncorhynchus mykiss)	LC50	10 - 14	96 hours	
Bluegill Sunfish (Lepomis macrochirus)	LC50	2 - 9	96 hours	

Toxicity to Aquatic Invertebrates

Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	EC50	0.33	48 hours	
Gammarus fasciatus (Amphipod)	LC50	0.2	96 hours	
Pteronarcys californica (Stonefly)	LC50	1.1	96 hours	

Terrestrial Organisms

Toxicity to Birds

Athidathion is considered highly toxic to birds.

Species	Endpoint	Value (mg/kg bw)	Reference
Mallard (Anas platyrhynchos)	LD50	23 - 33	
Canadian Goose (Branta canadensis)	LD50	8.41	
Ring-necked Pheasant (Phasianus colchicus)	LD50	33.2	
Chukar (Alectoris chukar)	LD50	225	

Toxicity to Bees

Athidathion is classified as slightly toxic to bees.

Species	Endpoint	Value (µ g/bee)	Exposure Route	Reference
Honeybee (Apis mellifera)	LD50	0.24	Contact	

Toxicity to Soil Organisms

Limited data is available on the toxicity of **Athidathion** to soil organisms. Organophosphates, in general, can have variable effects on soil invertebrates. Studies on other organophosphates have shown that they can impact soil microbial activity, including respiration and nitrogen fixation.

Species	Endpoint	Value (mg/kg soil)	Exposure Duration	Reference
Earthworm (Eisenia fetida)	LC50	>1000	14 days	

Experimental Protocols for Ecotoxicological Assessment

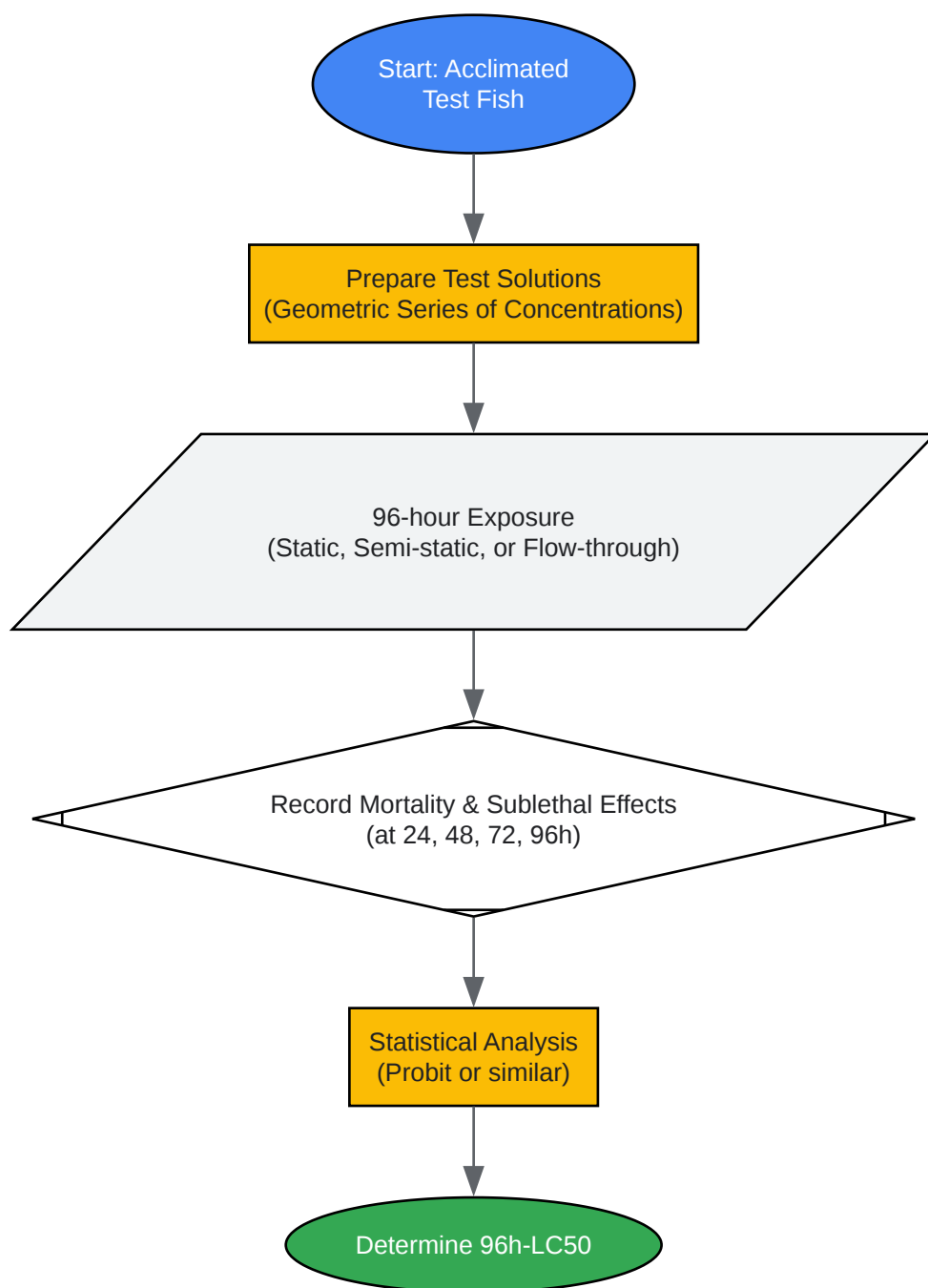
The assessment of the ecotoxicological effects of **Athidathion** follows standardized guidelines, primarily those developed by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). These protocols ensure the reliability and comparability of data.

Aquatic Toxicity Testing

Fish Acute Toxicity Test (based on OECD 203)

This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.

- **Test Organism:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. Water temperature, pH, and dissolved oxygen are monitored.
- **Observations:** Mortality and any sublethal effects (e.g., abnormal behavior, discoloration) are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The LC50, the concentration estimated to cause mortality in 50% of the test fish, is calculated.



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Caption: Workflow for Fish Acute Toxicity Test (OECD 203).

Daphnia sp. Acute Immobilisation Test (based on OECD 202)

This 48-hour test assesses the acute toxicity of a substance to daphnids, key aquatic invertebrates.

- Test Organism: *Daphnia magna* or *Daphnia pulex* neonates (<24 hours old).
- Test Conditions: Daphnids are exposed to a series of test concentrations in a static system.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds of gentle agitation.
- Endpoint: The EC50, the concentration estimated to cause immobilisation in 50% of the daphnids, is determined.

Daphnia magna Reproduction Test (based on OECD 211)

This chronic test evaluates the sublethal effects of a substance on the reproduction of *Daphnia magna* over 21 days.

- Test Organism: Young female *Daphnia magna* (<24 hours old).
- Test Conditions: Individual daphnids are exposed to different concentrations in a semi-static or flow-through system, with regular feeding.
- Observations: The number of living offspring produced per parent animal is counted. Parental mortality and other signs of toxicity are also recorded.
- Endpoints: The No-Observed-Effect Concentration (NOEC) and the Lowest-Observed-Effect Concentration (LOEC) for reproduction are determined. The ECx (e.g., EC10, EC20, EC50) for reproductive output can also be calculated.

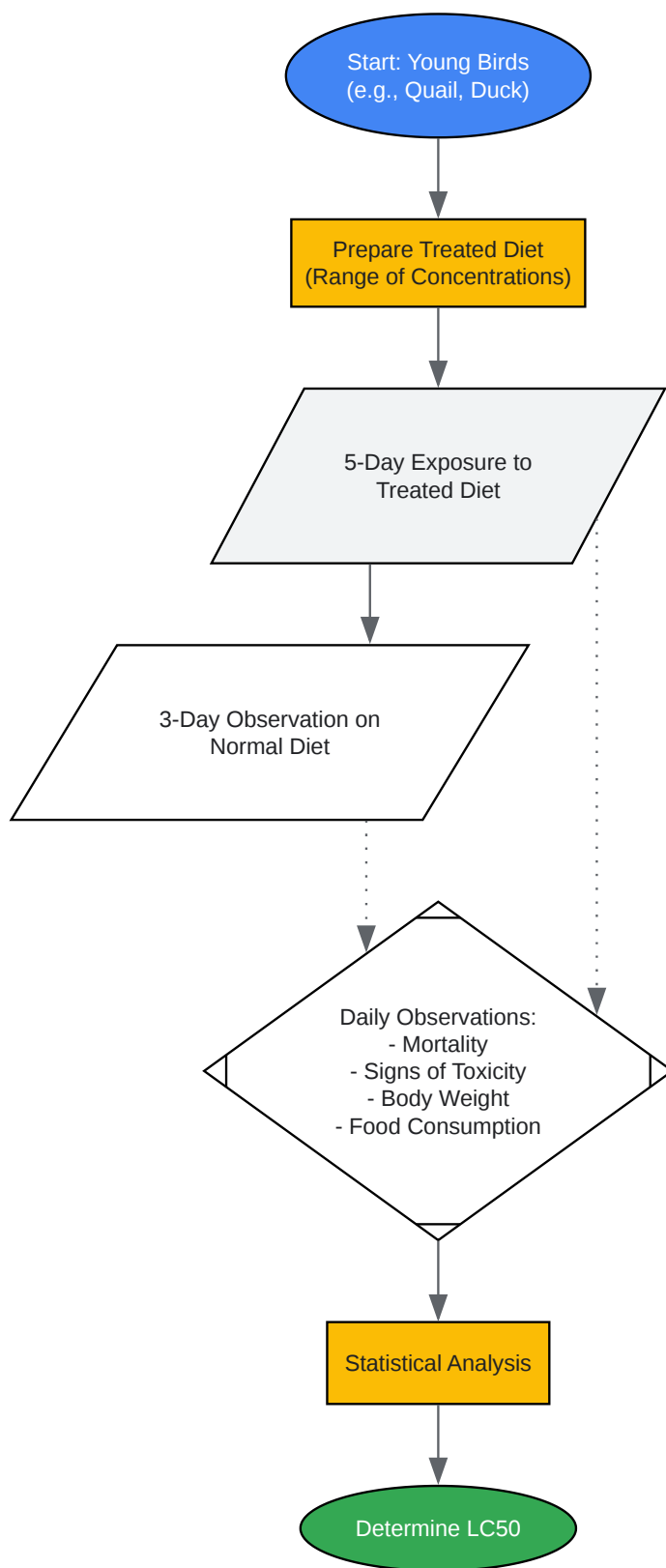
Terrestrial Toxicity Testing

Avian Dietary Toxicity Test (based on OECD 205)

This test determines the median lethal concentration (LC50) in the diet of young birds.

- Test Organism: Typically quail (e.g., Bobwhite or Japanese quail) or Mallard ducks, 10-17 days old.
- Test Conditions: Birds are fed a diet containing the test substance at various concentrations for five days, followed by a three-day observation period on a normal diet.

- Observations: Mortality, signs of toxicity, body weight, and food consumption are recorded daily.
- Endpoint: The LC50, the dietary concentration estimated to cause 50% mortality, is determined.



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Caption: Workflow for Avian Dietary Toxicity Test (OECD 205).

Earthworm Acute Toxicity Test (based on OECD 207)

This test assesses the acute toxicity of substances to earthworms in artificial soil.

- Test Organism: Adult earthworms of the species *Eisenia fetida* or *Eisenia andrei*.
- Test Conditions: Earthworms are exposed to a range of concentrations of the test substance mixed into a standardized artificial soil. The test is conducted in the dark at a controlled temperature for 14 days.
- Observations: Mortality is assessed at 7 and 14 days. Sublethal effects like changes in behavior and body weight are also noted.
- Endpoint: The LC50 at 14 days is calculated.

Conclusion

Athidathion (Methidathion) is a potent organophosphate insecticide with significant ecotoxicological effects on a broad spectrum of non-target organisms. Its high toxicity to aquatic life and birds necessitates careful consideration of its environmental risks. The standardized testing protocols outlined in this guide are essential for generating the data required for robust ecological risk assessments. While the mechanism of acetylcholinesterase inhibition is well-understood, further research into the sublethal and chronic effects of **Athidathion** on various non-target species, particularly soil organisms, would provide a more complete understanding of its environmental impact.

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